

# An In-depth Technical Guide to the Solubility of Direct Red 9

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## Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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This technical guide provides a comprehensive overview of the solubility of **Direct Red 9**, a synthetic dye with applications in various research and industrial processes. Understanding the solubility of this compound is crucial for its effective use in experimental and developmental settings. This document outlines the known solubility characteristics of **Direct Red 9**, details established experimental protocols for solubility determination, and presents a logical workflow for these procedures.

## Introduction to Direct Red 9

**Direct Red 9**, also known by its Colour Index name, is an azo dye belonging to the benzothiazole class.<sup>[1][2]</sup> Its chemical formula is  $C_{34}H_{19}ClN_8Na_4O_{12}S_4$ , with a molecular weight of 987.23 g/mol.<sup>[1][2][3]</sup> The dye is registered under CAS Number 70209-93-7. **Direct Red 9** is noted for its use as a dyeing agent for cotton fabrics. The presence of multiple sulfonate groups in its structure suggests a degree of aqueous solubility, a common characteristic of direct dyes.

## Solubility of Direct Red 9

Quantitative solubility data for **Direct Red 9** in common solvents is not readily available in published literature. However, its classification as a direct dye and its application in aqueous dyeing processes imply at least moderate solubility in water. The following table summarizes the available qualitative solubility information.

Table 1: Qualitative Solubility of **Direct Red 9** (CAS: 70209-93-7)

Solvent	Solubility
Water	Implied moderate to good solubility

For comparative purposes, the following table presents quantitative solubility data for two other dyes often referred to as "Red 9": Disperse Red 9 and Direct Red 80 (Sirius Red F3B). It is critical to note that these are distinct chemical compounds with different structures and properties.

Table 2: Comparative Quantitative Solubility of Other "Red" Dyes

Dye Name	CAS Number	Solvent	Temperature (°C)	Solubility
Disperse Red 9	82-38-2	Water	25	73.55 µg/L
Ethanol	-	Soluble		
Acetone	-	Soluble		
Benzene	-	Slightly Soluble		
Carbon Tetrachloride	-	Slightly Soluble		
Direct Red 80	2610-10-8	PBS (pH 7.2)	-	10 mg/mL
DMF	-	Slightly Soluble		
DMSO	-	Slightly Soluble		

## Experimental Protocols for Solubility Determination

Two primary methods for experimentally determining the solubility of dyes like **Direct Red 9** are the gravimetric method and the spectrophotometric method.

### Gravimetric Method

This method directly measures the mass of the solute dissolved in a known volume of solvent to determine the concentration of a saturated solution.

#### Methodology:

- Preparation of a Saturated Solution:
  - Add an excess amount of **Direct Red 9** powder to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed container.
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Separation of the Saturated Solution:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pipette, ensuring no solid particles are transferred. Filtration through a syringe filter (e.g., 0.45  $\mu\text{m}$ ) may be necessary.
- Solvent Evaporation and Mass Determination:
  - Transfer the known volume of the saturated solution to a pre-weighed, dry evaporating dish.
  - Carefully evaporate the solvent in a drying oven at a temperature that will not cause degradation of the dye.
  - Once the solvent is fully evaporated, cool the dish in a desiccator to prevent moisture absorption.
  - Weigh the evaporating dish containing the dry dye residue.
  - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:

- Subtract the initial mass of the empty evaporating dish from the final mass to determine the mass of the dissolved dye.
- Calculate the solubility using the following formula:  $\text{Solubility (g/L)} = \frac{\text{Mass of dissolved dye (g)}}{\text{Volume of the aliquot of saturated solution (L)}}$

## Spectrophotometric Method

This indirect method determines the concentration of a solute in a saturated solution by measuring its absorbance of light at a specific wavelength.

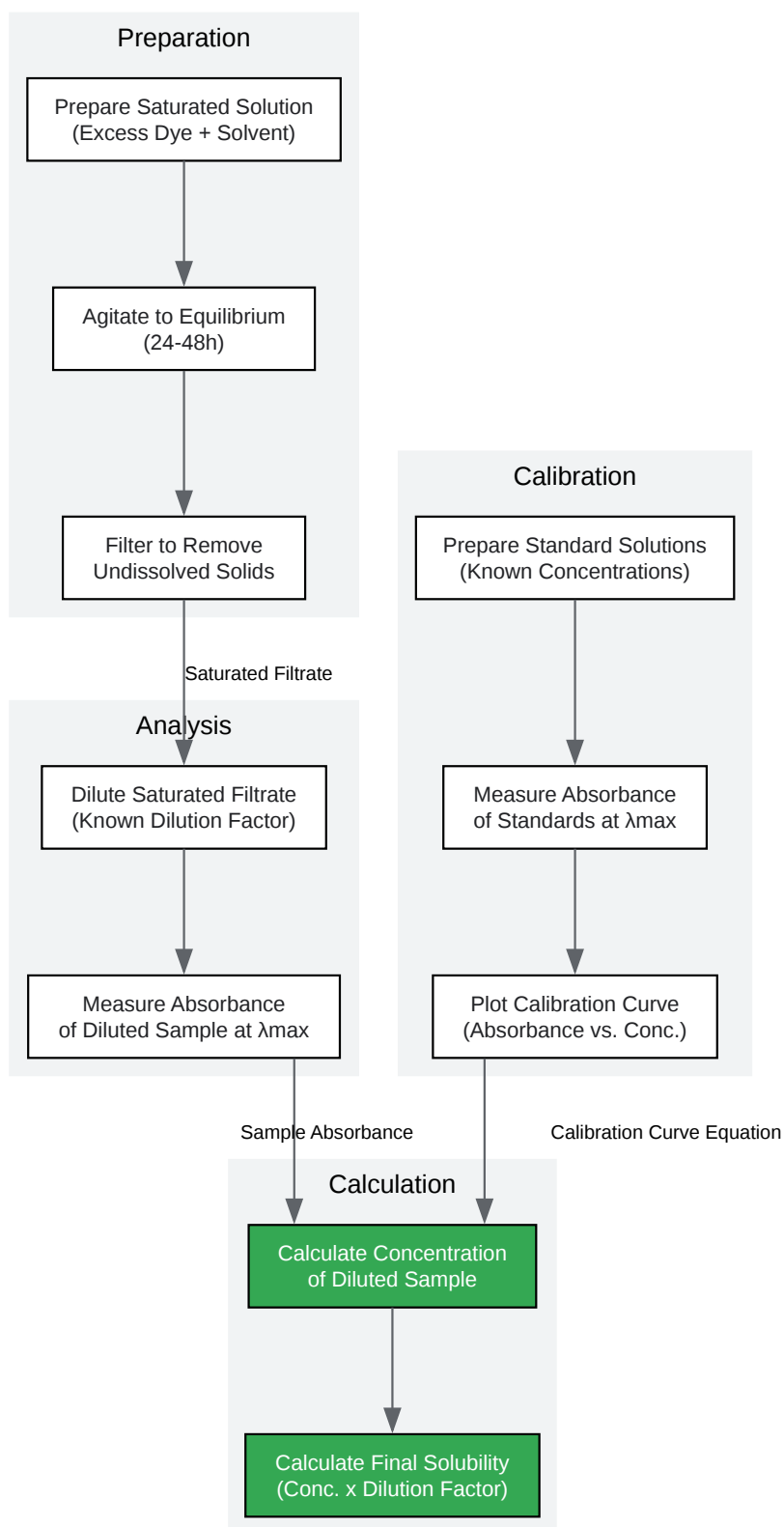
Methodology:

- Determination of Maximum Absorbance ( $\lambda_{\text{max}}$ ):
  - Prepare a dilute, unsaturated solution of **Direct Red 9** in the chosen solvent.
  - Scan the solution using a UV-Vis spectrophotometer to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). This wavelength will be used for all subsequent measurements.
- Preparation of a Calibration Curve:
  - Prepare a series of standard solutions of **Direct Red 9** with known concentrations in the same solvent.
  - Measure the absorbance of each standard solution at the predetermined  $\lambda_{\text{max}}$ .
  - Plot a graph of absorbance versus concentration to create a calibration curve. According to the Beer-Lambert law, this should yield a linear relationship.
- Preparation and Analysis of the Saturated Solution:
  - Prepare a saturated solution of **Direct Red 9** as described in the gravimetric method (Section 3.1.1).
  - Filter the saturated supernatant to remove any undissolved solids.

- Accurately dilute a known volume of the clear filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Calculation of Solubility:
  - Measure the absorbance of the diluted saturated solution at  $\lambda_{\text{max}}$ .
  - Use the equation of the line from the calibration curve to calculate the concentration of the diluted solution.
  - Multiply the concentration of the diluted solution by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Direct Red 9** in that solvent.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the spectrophotometric determination of dye solubility.



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Caption: Workflow for spectrophotometric solubility determination.

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